

# 2,3-Dichloro-2-butene chemical properties

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## Compound of Interest

Compound Name: 2,3-Dichloro-2-butene

Cat. No.: B073511

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An In-depth Technical Guide on the Chemical Properties of **2,3-Dichloro-2-butene**

## Introduction

**2,3-Dichloro-2-butene** ( $C_4H_6Cl_2$ ) is a chlorinated alkene existing as two geometric stereoisomers: cis (Z) and trans (E). This document provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis and key reactions, and safety information. The data presented is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development.

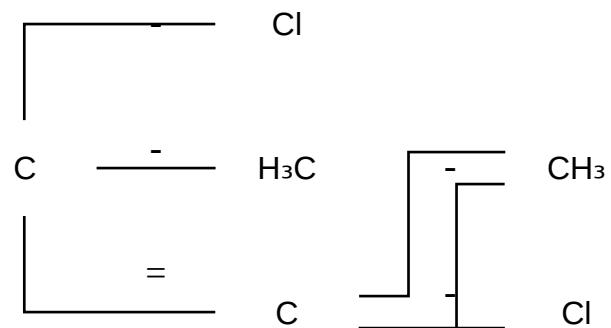
## Chemical and Physical Properties

**2,3-Dichloro-2-butene** is a six-carbon halogenated hydrocarbon.<sup>[1][2]</sup> The presence of a double bond between the second and third carbon atoms, each bonded to a chlorine atom, gives rise to cis and trans isomerism. These isomers exhibit distinct physical properties due to their different molecular geometries.

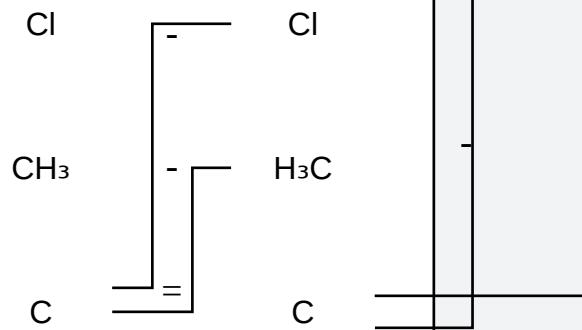
## Isomer Structures and Identification

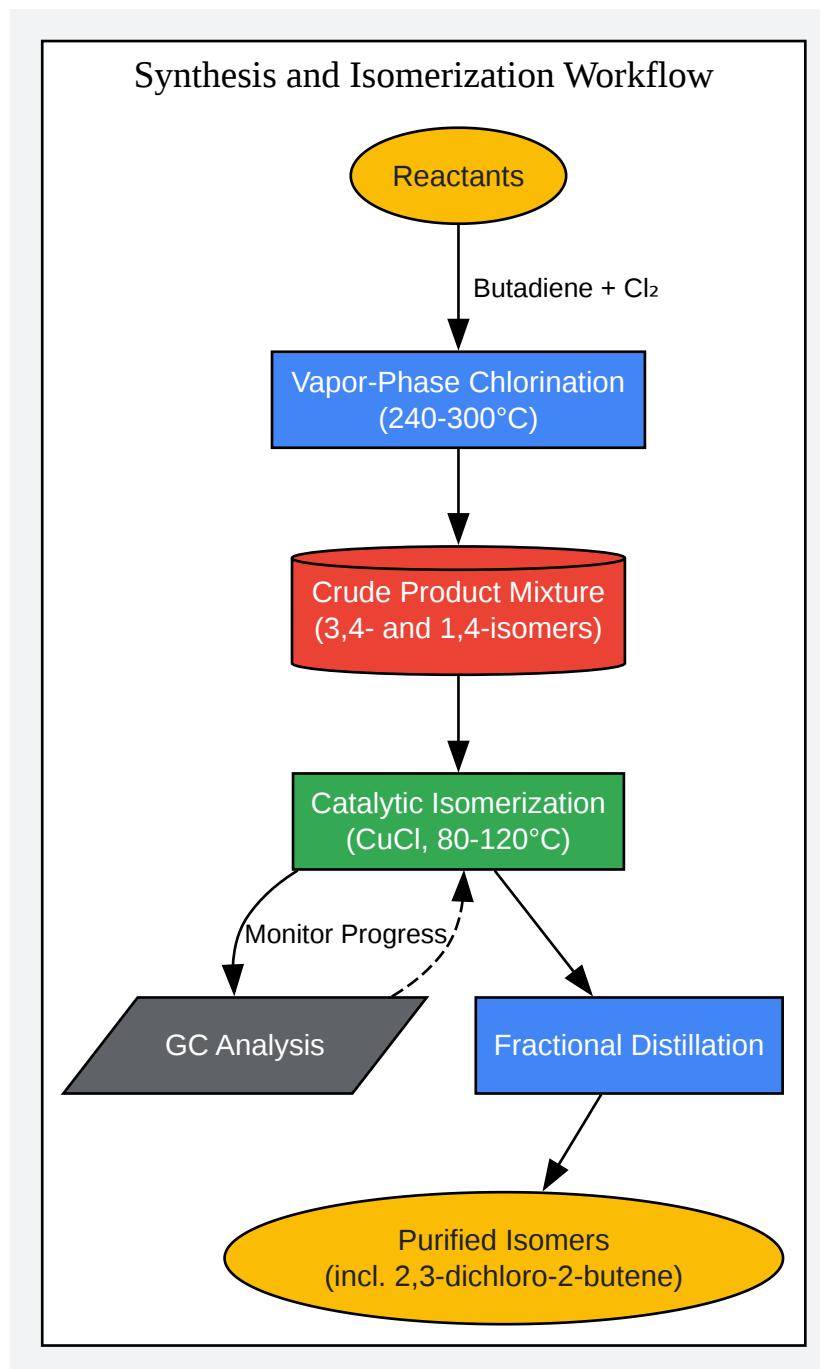
The spatial arrangement of the methyl and chloro groups around the central carbon-carbon double bond defines the two isomers.

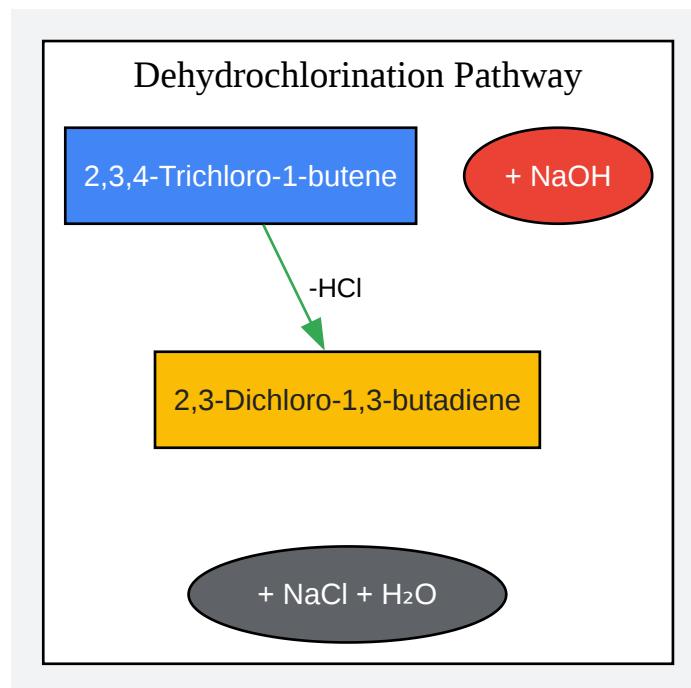
(Z)-2,3-dichloro-2-butene (cis)



(E)-2,3-dichloro-2-butene (trans)







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## References

- 1. [lookchem.com \[lookchem.com\]](https://www.benchchem.com/product/b073511#2-3-dichloro-2-butene-chemical-properties)
- 2. [lookchem.com \[lookchem.com\]](https://www.benchchem.com/product/b073511#2-3-dichloro-2-butene-chemical-properties)
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